An In-depth Technical Guide to the Structure and Synthesis of DRI-C21045

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Compound of Interest

Compound Name:	*DRI-C21045*
CAS No.:	*2101765-81-3*
Cat. No.:	*B2543851*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, synthesis, and biological activity of **DRI-C21045**, a potent small molecule inhibitor of the CD40-CD40L protein-protein interaction. All data is presented in a structured format to facilitate understanding and further research.

Chemical Structure and Properties

DRI-C21045 is a novel synthetic compound designed to disrupt the interaction between CD40 and its ligand, CD40L, a critical pathway in the adaptive immune response.

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Property	Value
IUPAC Name	8-[[4-[4-[(4-methoxycarbonylbenzoyl)amino]phenyl]benzoyl]amino]naphthalene-1-sulfonic acid
Molecular Formula	$C_{32}H_{24}N_2O_7S$
Molecular Weight	580.61 g/mol
CAS Number	2101765-81-3

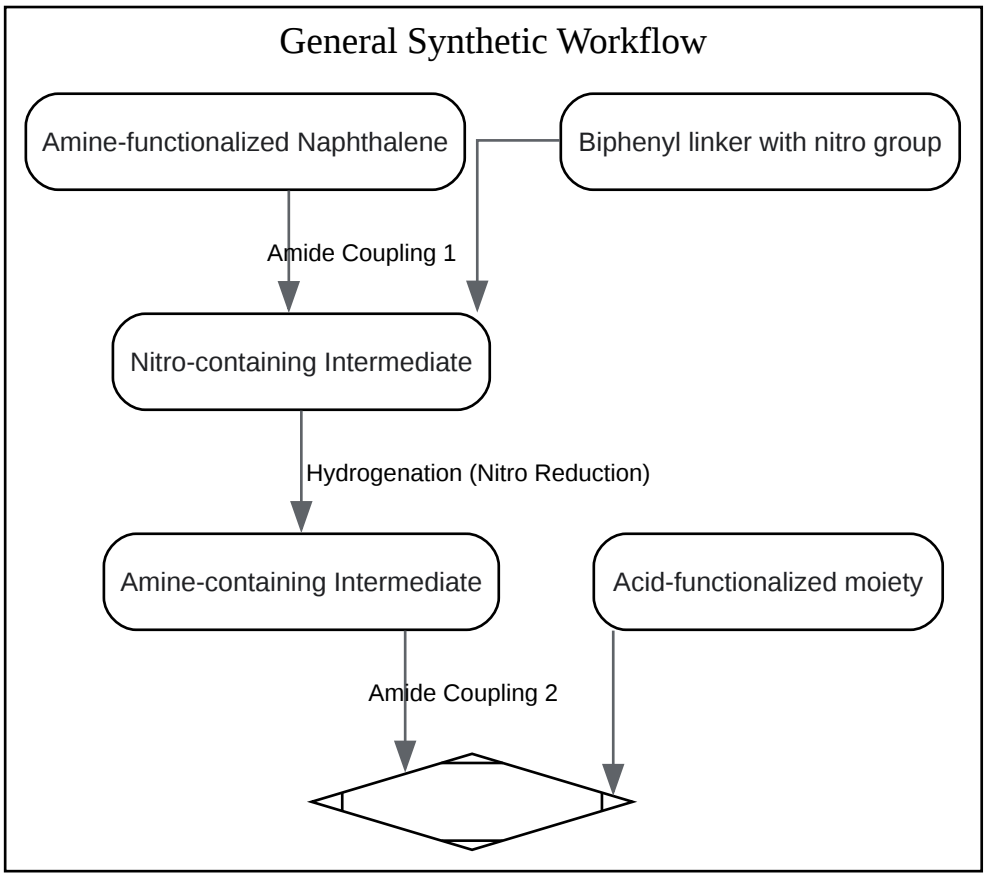
Synthesis of **DRI-C21045**

The synthesis of **DRI-C21045** follows a multi-step procedure involving two key amide couplings and a hydrogenation step. While the detailed synthesis of the closely related compound 6 is provided in the primary literature, the general scheme for **DRI-C21045** (compound 10 in the original publication) is analogous.[1]

General Synthetic Pathway

The synthesis involves the coupling of three key building blocks. The general workflow for the synthesis of **DRI-C21045** and its analogs is depicted below.

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Caption: General synthetic scheme for **DRI-C21045**.

Experimental Protocol: General Procedure for Analogs

The following protocol for a related compound illustrates the general methodology used for the synthesis of **DRI-C21045**.

Step 1: First Amide Coupling

- To a solution of an amine-functionalized naphthalene derivative and a nitro-containing biphenyl acid in DMF, HCTU and Et_3N are added at 0 °C.
- The reaction mixture is stirred at room temperature for 24 hours.
- The product is isolated to yield the nitro-containing intermediate.

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Step 2: Hydrogenation

- The nitro-containing intermediate is dissolved in a mixture of DMF and ethanol.
- Palladium on carbon (Pd/C) is added, and the mixture is stirred under a hydrogen atmosphere at 80 °C.
- Filtration and concentration of the reaction mixture yield the amine-containing intermediate.

Step 3: Second Amide Coupling

- The amine-containing intermediate and the appropriate acid are dissolved in DMF.
- HCTU and Et_3N are added at 0 °C, and the reaction is stirred at room temperature for 24 hours.
- The final product, **DRI-C21045**, is purified from the reaction mixture.

Biological Activity and Mechanism of Action

DRI-C21045 is a potent and selective inhibitor of the CD40-CD40L interaction.[2][3][4][5] This interaction is a crucial co-stimulatory signal for T-cell dependent B-cell activation, proliferation, and immunoglobulin class switching.[6] By blocking this interaction, **DRI-C21045** effectively modulates the adaptive immune response.

Quantitative Biological Data

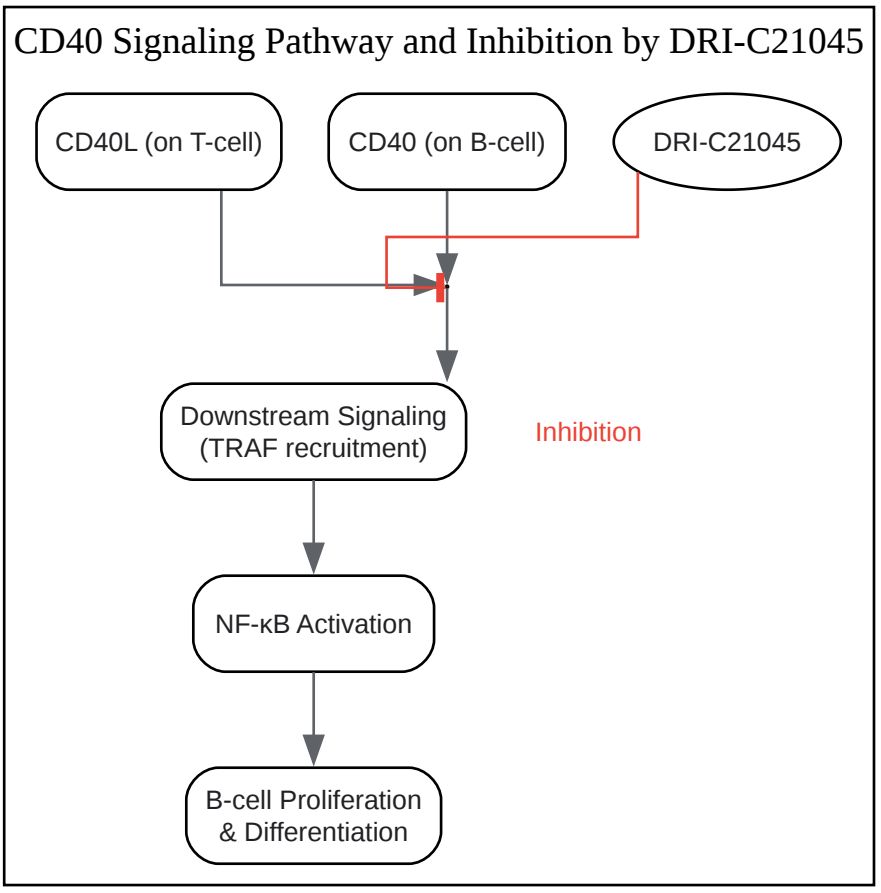
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Assay	IC_{50} Value	Description
CD40-CD40L Protein-Protein Interaction	0.17 µM	Inhibition of the direct binding between CD40 and CD40L in a cell-free assay.[2][3][4][5][7][8]
CD40L-induced NF-κB Activation	17.1 µM	Inhibition of the downstream activation of the NF-κB signaling pathway in CD40 sensor cells.[2][4][7][8]
CD40L-induced B Cell Proliferation	4.5 µM	Inhibition of the proliferation of B cells stimulated by CD40L.[2][4][7][8]

Signaling Pathway

The binding of CD40L on T-cells to CD40 on B-cells initiates a signaling cascade that leads to the activation of the transcription factor NF-κB, which in turn promotes B-cell proliferation and differentiation. **DRI-C21045** acts by sterically hindering this initial protein-protein interaction.

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Caption: Inhibition of the CD40-CD40L signaling pathway by **DRI-C21045**.

Key Experimental Protocols

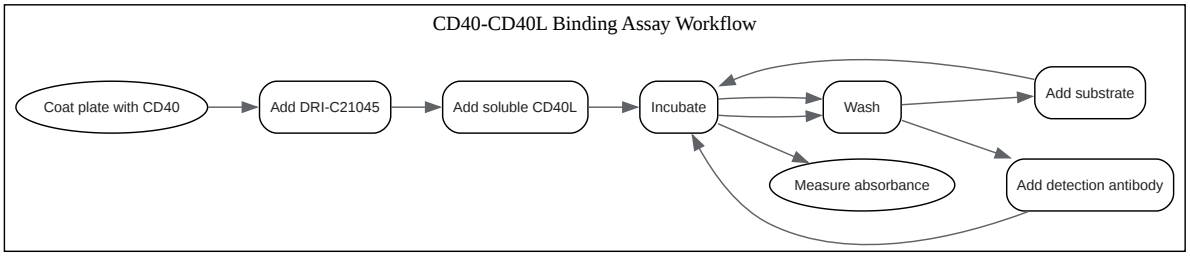
The following are summaries of the key experimental protocols used to characterize the biological activity of **DRI-C21045**.

CD40-CD40L Binding Inhibition Assay

This cell-free ELISA-type assay quantifies the ability of **DRI-C21045** to inhibit the binding of soluble CD40L to plate-coated CD40.

Workflow:

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Caption: Workflow for the CD40-CD40L binding inhibition assay.

Detailed Steps:

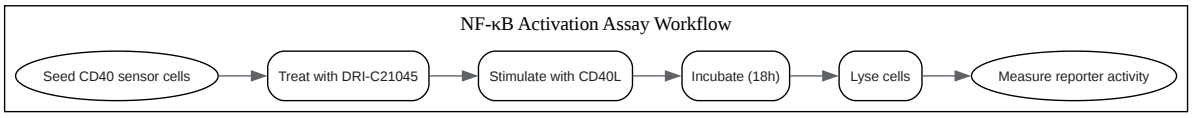
- A microplate is coated with recombinant human CD40.
- Wells are treated with varying concentrations of **DRI-C21045**.
- Soluble recombinant human CD40L is added to the wells.
- The plate is incubated to allow for binding.
- After washing, a detection antibody specific for CD40L is added.
- A secondary HRP-conjugated antibody is added, followed by a substrate.
- The absorbance is measured to quantify the amount of bound CD40L.

CD40L-Induced NF-κB Activation Assay

This cell-based assay measures the inhibition of NF-κB activation in response to CD40L stimulation in a reporter cell line.

Workflow:

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Caption: Workflow for the NF-κB activation assay.

Detailed Steps:

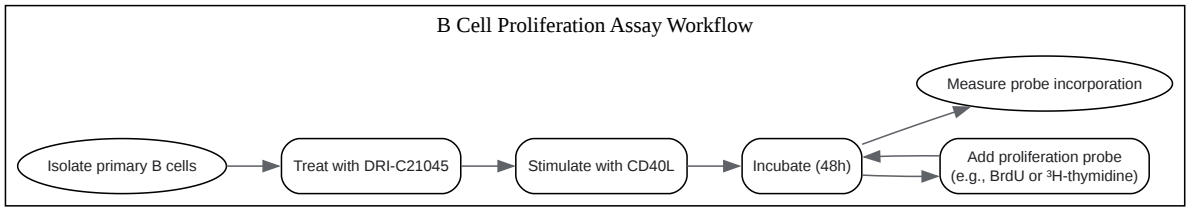
- CD40 sensor cells, which contain an NF-κB-driven reporter gene, are seeded in a microplate.
- Cells are treated with a concentration range of **DRI-C21045**.
- The cells are then stimulated with CD40L (20 ng/mL) to induce NF-κB activation.
- Following an 18-hour incubation, the cells are lysed.[7]
- The activity of the reporter enzyme (e.g., luciferase) is measured, which correlates with NF-κB activation.

CD40L-Induced B Cell Proliferation Assay

This assay assesses the ability of **DRI-C21045** to inhibit the proliferation of primary B cells upon stimulation with CD40L.

Workflow:

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